

# In-Depth Technical Guide: Characterization of Isopropyl 2-aminoacetate hydrochloride

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## Compound of Interest

Compound Name:	<i>Isopropyl 2-aminoacetate hydrochloride</i>
CAS No.:	14019-62-6
Cat. No.:	B555828

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the characterization data for **Isopropyl 2-aminoacetate hydrochloride**, a key intermediate in various synthetic applications, including pharmaceutical development.[1] This document outlines its chemical and physical properties, provides detailed experimental protocols for its synthesis and characterization, and includes relevant safety and handling information.

## Chemical and Physical Properties

**Isopropyl 2-aminoacetate hydrochloride**, also known as glycine isopropyl ester hydrochloride, is the hydrochloride salt of the isopropyl ester of glycine.[1] It is a white powder with a melting point ranging from 97 to 104 °C.[1][2] Its excellent solubility and stability make it a valuable reagent in biochemical research and as an intermediate in the synthesis of bioactive compounds like peptides.[1]

Table 1: Chemical Identification

Identifier	Value
Chemical Name	Isopropyl 2-aminoacetate hydrochloride
Synonyms	Glycine isopropyl ester hydrochloride, Isopropyl glycinate hydrochloride, Gly-OiPr·HCl
CAS Number	14019-62-6
Molecular Formula	C <sub>5</sub> H <sub>12</sub> ClNO <sub>2</sub>
Molecular Weight	153.61 g/mol [3]
InChI Key	UBKCIXXGQRZHRO-UHFFFAOYSA-N
SMILES	CC(C)OC(=O)CN.Cl

Table 2: Physical Properties

Property	Value
Appearance	White powder or crystals
Melting Point	97-104 °C[1][2]
Solubility	Soluble in water
Storage	Store at 0-8°C[1]

## Spectroscopic Data

While specific experimental spectra for **Isopropyl 2-aminoacetate hydrochloride** are not readily available in the public domain, commercial suppliers indicate that the proton NMR and infrared spectra conform to the expected structure.[2] For reference, the following sections describe the expected spectral characteristics and provide data for the closely related analogue, glycine ethyl ester hydrochloride.

## Nuclear Magnetic Resonance (NMR) Spectroscopy

<sup>1</sup>H NMR: The proton NMR spectrum of **Isopropyl 2-aminoacetate hydrochloride** in a suitable deuterated solvent (e.g., D<sub>2</sub>O) is expected to show a doublet for the two methyl groups of the

isopropyl moiety, a septet for the methine proton of the isopropyl group, and a singlet for the methylene protons of the glycine backbone. The amino protons may appear as a broad singlet or may exchange with the solvent.

<sup>13</sup>C NMR: The carbon NMR spectrum should exhibit signals corresponding to the methyl and methine carbons of the isopropyl group, the methylene carbon of the glycine unit, and the carbonyl carbon of the ester.

## Infrared (IR) Spectroscopy

The IR spectrum is expected to show characteristic absorption bands for the amine hydrochloride (broad band around 2500-3000 cm<sup>-1</sup>), the ester carbonyl group (strong absorption around 1730-1750 cm<sup>-1</sup>), and C-O stretching vibrations.

## Mass Spectrometry (MS)

Mass spectrometry of the free base (isopropyl 2-aminoacetate) would be expected to show a molecular ion peak corresponding to its molecular weight.

## Experimental Protocols

### Synthesis of Isopropyl 2-aminoacetate hydrochloride

This protocol is adapted from general methods for the synthesis of amino acid esters.<sup>[4][5][6][7]</sup>

Materials:

- Glycine
- Isopropanol (anhydrous)
- Thionyl chloride (SOCl<sub>2</sub>) or Hydrogen Chloride (HCl) gas
- Diethyl ether (anhydrous)

Procedure:

- Suspend glycine in anhydrous isopropanol in a round-bottom flask equipped with a magnetic stirrer and a reflux condenser.

- Cool the suspension in an ice bath.
- Slowly add thionyl chloride dropwise to the stirred suspension. Alternatively, bubble dry hydrogen chloride gas through the suspension.
- After the addition is complete, remove the ice bath and allow the reaction mixture to warm to room temperature.
- Heat the mixture to reflux and maintain for several hours until the reaction is complete (monitored by TLC).
- Cool the reaction mixture and remove the solvent under reduced pressure.
- Wash the resulting solid with anhydrous diethyl ether to remove any unreacted starting materials and byproducts.
- Dry the solid product under vacuum to yield **Isopropyl 2-aminoacetate hydrochloride**.

## Characterization Protocols

### Nuclear Magnetic Resonance (NMR) Spectroscopy:

- Prepare a sample by dissolving a small amount of the synthesized product in a suitable deuterated solvent (e.g., D<sub>2</sub>O or DMSO-d<sub>6</sub>).
- Acquire <sup>1</sup>H and <sup>13</sup>C NMR spectra using a standard NMR spectrometer.
- Process the spectra to identify the chemical shifts, multiplicities, and integration of the signals to confirm the structure.

### Infrared (IR) Spectroscopy:

- Prepare a sample as a KBr pellet or as a thin film on a salt plate.
- Record the IR spectrum using an FTIR spectrometer over the range of 4000-400 cm<sup>-1</sup>.
- Identify the characteristic absorption bands for the functional groups present in the molecule.

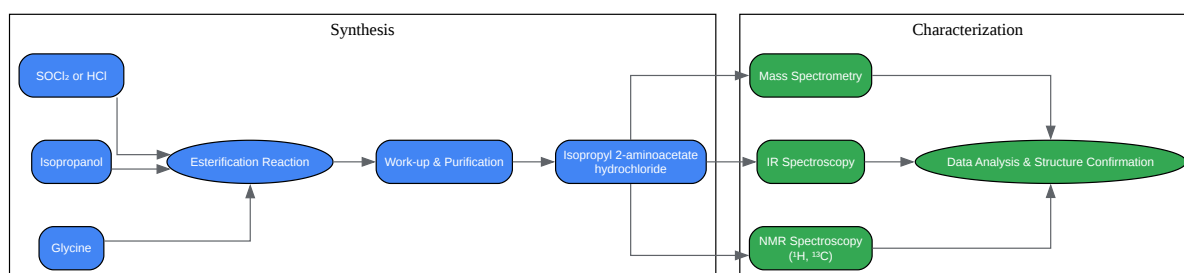
### Mass Spectrometry (MS):

- Prepare a dilute solution of the sample in a suitable volatile solvent.
- Introduce the sample into the mass spectrometer using an appropriate ionization technique (e.g., Electrospray Ionization - ESI).
- Acquire the mass spectrum and identify the molecular ion peak and any significant fragmentation patterns.

## Safety and Handling

**Isopropyl 2-aminoacetate hydrochloride** should be handled in a well-ventilated area, and personal protective equipment (gloves, safety glasses, lab coat) should be worn. Avoid inhalation of dust and contact with skin and eyes. Store in a cool, dry place away from incompatible materials. For detailed safety information, refer to the Safety Data Sheet (SDS) for this or structurally related compounds.

## Diagrams



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Caption: Workflow for the synthesis and characterization of **Isopropyl 2-aminoacetate hydrochloride**.

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